

Artobiloxanthone discovery and isolation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Artobiloxanthone

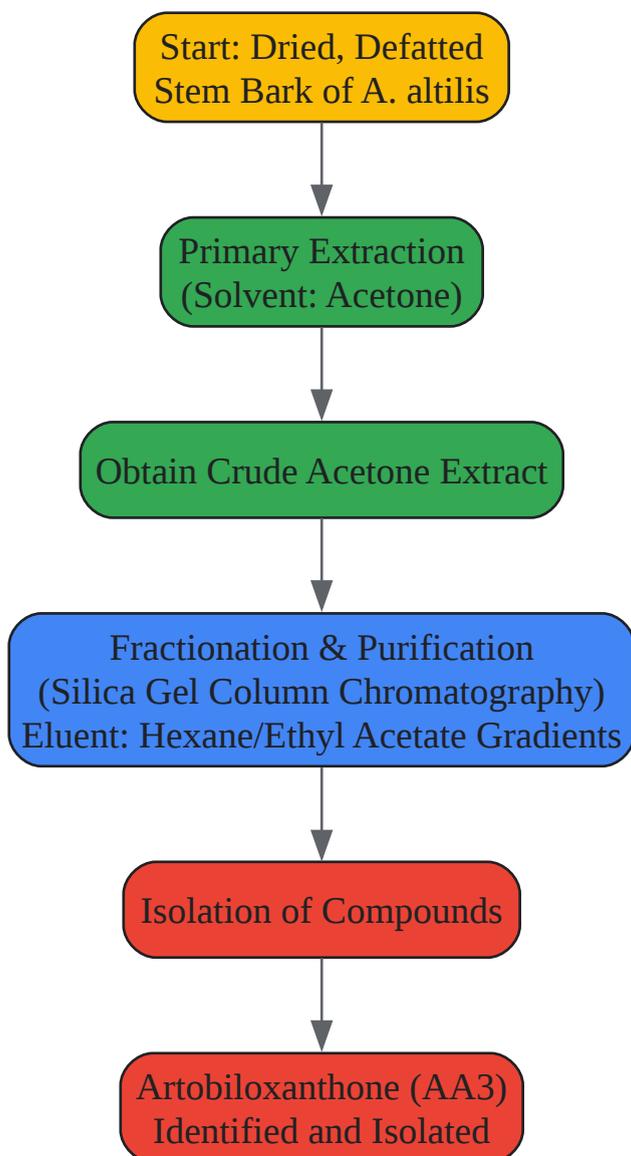
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Isolation Workflow

The following diagram illustrates the key stages involved in extracting and isolating **artobiloxanthone** from plant material, based on the standard protocol used in the research [1].



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Artobiloanthone isolation process from *Artocarpus altilis* stem bark [1].

Core Quantitative Data

The experimental data from the identified study is summarized in the tables below for easy comparison.

Table 1: Cytotoxic Activity (IC₅₀) and Selectivity of Compounds from *A. altilis* [1]

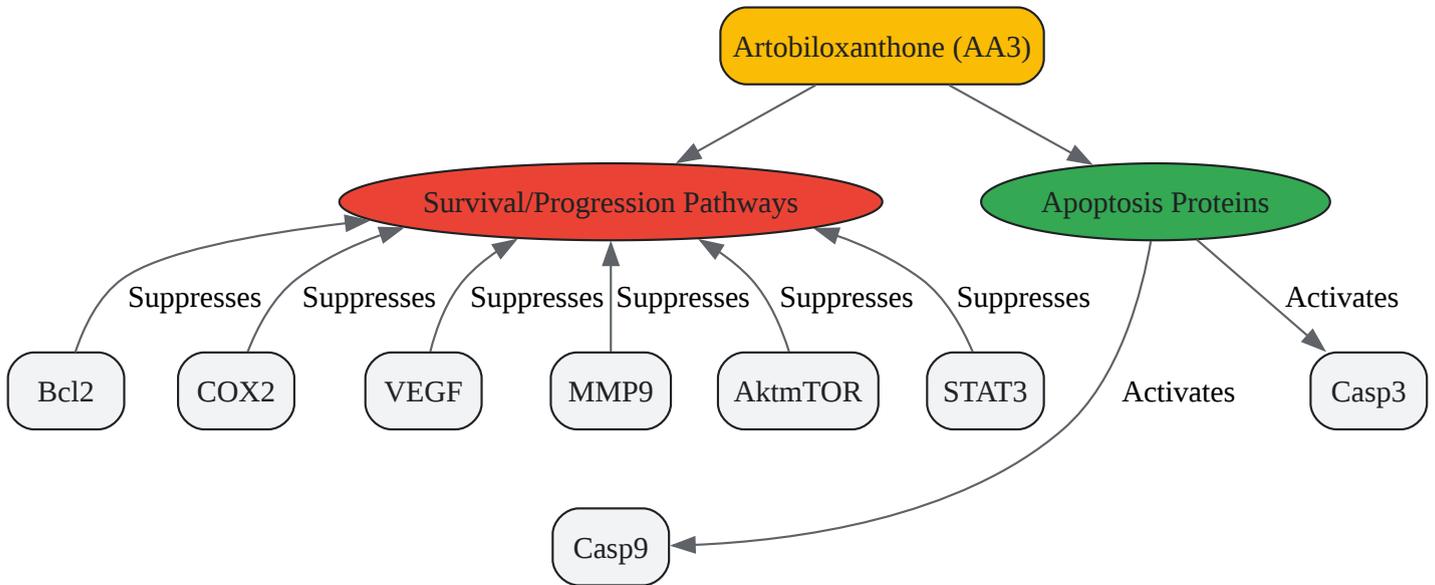
Compound Name	SAS (Oral Cancer) IC50 (µM)	T.Tn (Esophageal Cancer) IC50 (µM)	HaCaT (Normal Skin) IC50 (µM)	Selectivity Index (SI) for SAS
Artobioxanthone (AA3)	11	22	70	6.4
Artonin E (AA2)	6	8	72	12.0
Artonin V (AA1)	50	92	92	1.8
Artocarbene (AA4)	22	46	80	3.6
5-Fluorouracil (Control)	3	-	4	1.3

Table 2: Key Protein Targets Modulated by Artobioxanthone and Artonin E in Oral Cancer Cells [1]

Target Protein / Pathway	Effect	Proposed Biological Consequence
Bcl-2	Suppressed	Promotes Apoptosis
Caspase-3 & Caspase-9	Activated	Executes Apoptosis
COX-2, VEGF, MMP-9	Suppressed	Inhibits Inflammation, Angiogenesis, and Metastasis
Akt/mTOR & STAT-3	Suppressed	Inhibits Cell Proliferation and Survival Signaling

Proposed Mechanism of Action in Oral Cancer

The multi-target mechanism by which **artobioxanthone** exerts its anticancer effects in oral squamous cell carcinoma (OSCC) is shown below [1].



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Artobioxanthone modulates multiple protein targets and signaling pathways to induce apoptosis in oral cancer cells [1].

Detailed Experimental Protocols

Here are the methodologies for key experiments cited in the research.

1. Cell Viability and Cytotoxicity Assay (MTT Assay) [1]

- **Cell Lines:** Human oral cancer (SAS), esophageal cancer (T.Tn), and non-cancerous skin (HaCaT) cells.
- **Procedure:** Cells are seeded in plates and treated with various concentrations of the isolated compounds for 72 hours. After treatment, the yellow tetrazolium salt MTT is added. Viable cells with active metabolism reduce MTT to purple formazan crystals. The crystals are dissolved, and the solution's absorbance is measured at a specific wavelength (typically 570 nm).
- **Data Analysis:** The absorbance is proportional to the number of viable cells. The IC50 value is calculated from the dose-response curve.

2. Molecular Docking and Dynamic Simulations [1]

- **Purpose:** To validate and visualize the potential interactions between the isolated compounds (e.g., **artobiloxanthone**) and the target proteins (e.g., STAT-3) at an atomic level.
- **Procedure:**
 - The 3D structure of the target protein is prepared.
 - The ligand (**artobiloxanthone**) structure is optimized.
 - **Molecular Docking:** Computational algorithms are used to predict the preferred orientation and binding affinity of the ligand when bound to the protein's active site.
 - **Molecular Dynamics (MD) Simulation:** The docked complex is subjected to MD simulation to observe its stability and the dynamic nature of interactions over time in a simulated physiological environment.

Conclusion

This technical guide synthesizes the current research on **artobiloxanthone**, a prenylated xanthone from *Artocarpus altilis*. Key findings indicate:

- **Promising Anticancer Agent:** Demonstrates potent and selective cytotoxicity against oral cancer cells (SAS) with a favorable selectivity index [1].
- **Multi-Target Mechanism:** Exerts effects by modulating key proteins and pathways involved in cancer cell survival, proliferation, and death [1].
- **Research Validation:** Findings are supported by robust in vitro assays and validated in silico through molecular docking and dynamics simulations [1].

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References

1. Natural Prenylflavones from the Stem Bark of *Artocarpus altilis*... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Artobiloxanthone discovery and isolation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b644022#artobiloxanthone-discovery-and-isolation>]

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